

Lirimilast Research Background

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Lirimilast

CAS No.: 329306-27-6

Cat. No.: S533279

Get Quote

Lirimilast (BAY19-8004) is a potent, selective, and orally active phosphodiesterase 4 (PDE4) inhibitor with an IC_{50} value of 49 nM. It is being investigated for its anti-inflammatory properties in conditions like asthma and chronic obstructive pulmonary disease (COPD) [1].

For laboratory research, **Lirimilast** is commonly supplied as a solid or as a 10 mM solution in DMSO, confirming its solubility in this solvent at least at this concentration for research purposes [1]. Its chemical properties are summarized below:

Property	Specification
CAS Number	329306-27-6 [1]
Molecular Formula	$C_{17}H_{12}Cl_2N_2O_6S$ [1]
Molecular Weight	443.26 g/mol [1]
Form	Solid [1]
Common Stock Solution	10 mM in DMSO [1]

General Protocols for DMSO Solubility Assessment

As specific methodologies for **Lirimilast** were not found, the following are standardized protocols for evaluating drug solubility in DMSO, which are directly applicable.

Protocol 1: Visual Assessment for High-Throughput Screening

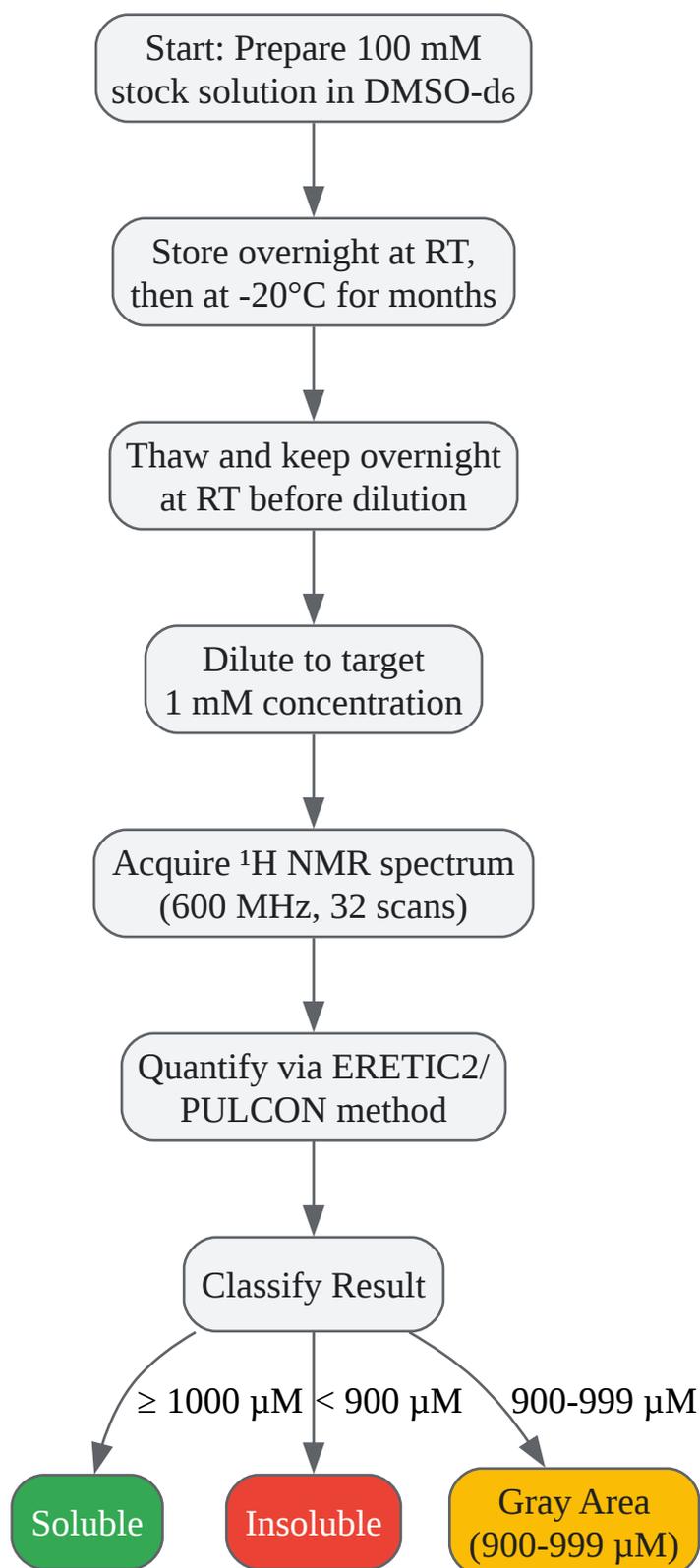
This method is commonly used in pharmaceutical companies for initial library screening [2].

- **Procedure:**
 - **Preparation:** Add DMSO to the solid compound to achieve a theoretical 10 mM solution.
 - **Agitation:** Subject the solution to orbital shaking (e.g., 2000 rpm) at room temperature for 30 minutes.
 - **Inspection:** Visually inspect the vial against a light source for signs of turbidity or solid deposits.
- **Classification:** Compounds are classified as "soluble" (clear solution) or "insoluble" (turbidity or precipitation) based on a 10 mM threshold [2].

Protocol 2: Quantitative NMR Method

This protocol provides a highly accurate quantification of solubility, particularly suitable for fragment-based screening where a 1 mM threshold is critical [3].

- **Workflow Overview:** The multi-step process involves sample preparation, NMR measurement, and data analysis to distinguish between soluble and insoluble compounds.



Click to download full resolution via product page

- **Key Details:**

- **Internal Standard:** A 1 mM isoleucine solution in DMSO-d₆ is used as a reference [3].
- **Quantification:** The ERETIC2 method (based on PULCON) correlates absolute spectral intensities with the reference for concentration calculation [3].
- **Error Margin:** The experimental error is estimated at 50 μM. A "gray area" between 900-999 μM is often excluded from definitive classification to avoid misclassification [3].

Critical Considerations for DMSO Use in Research

When using DMSO as a solvent, especially for biological assays, researchers should be aware of its potential interfering properties:

- **Biological Activity:** DMSO is not inert. It can affect various cellular processes, act as a free radical scavenger at low concentrations ($\leq 0.1\%$), and has anti-inflammatory and neuroprotective effects [4] [5].
- **Interference with Sulfur Metabolism:** As an organosulfur compound, DMSO can be metabolized to dimethyl sulfide (DMS) and dimethyl sulfone (DMSO₂), potentially interfering with studies related to cellular sulfur metabolism and enzymatic assays [4].
- **Penetration Enhancer:** DMSO rapidly penetrates biological membranes and can enhance the penetration of other co-administered compounds, which can be either a desired feature or a confounding variable [5].

Recommended Path Forward for Researchers

To proceed with experimental work on **Lirimilast** without specific published solubility data, I recommend the following actions:

- **Experimental Determination:** Use the quantitative NMR protocol above to determine the precise solubility limit of your specific batch of **Lirimilast** in DMSO.
- **Supplier Consultation:** Contact chemical suppliers (such as ApexBio Technology, which lists the 10 mM solution) for any available in-house solubility data or recommendations [1].
- **Empirical Testing:** For immediate experiments, start with the standard 10 mM stock solution. Prior to use in biological assays, confirm the absence of precipitate after thawing and dilution into your aqueous buffer system.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Lirimilast - PDE4 Inhibitor for Inflammation Research [apexbt.com]
2. Development of Dimethyl Sulfoxide Solubility Models Using ... [pmc.ncbi.nlm.nih.gov]
3. DMSO Solubility Assessment for Fragment-Based Screening [pmc.ncbi.nlm.nih.gov]
4. Dimethyl Sulfoxide (DMSO) as a Potential Source of ... [mdpi.com]
5. Dimethyl Sulfoxide: History, Chemistry, and Clinical Utility ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Lirimilast Research Background]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b533279#lirimilast-solubility-in-dmso>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com